

Molecular weight and formula of 3-Bromo-2,2-dimethyl-1-propanol.

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Compound of Interest

Compound Name: 3-Bromo-2,2-dimethyl-1-propanol

Cat. No.: B1267051

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An In-depth Technical Guide to **3-Bromo-2,2-dimethyl-1-propanol**

Core Compound Overview

3-Bromo-2,2-dimethyl-1-propanol is a halogenated organic compound with significant utility as a building block in organic synthesis. Its structure, featuring a primary alcohol and a neopentyl bromide moiety, presents unique reactivity that is of interest to researchers in synthetic chemistry and drug development. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, and potential applications.

Molecular Identity

The fundamental identifiers for **3-Bromo-2,2-dimethyl-1-propanol** are summarized below.

Identifier	Value
Chemical Formula	C5H11BrO[1]
Molecular Weight	167.04 g/mol [1][2]
IUPAC Name	3-bromo-2,2-dimethylpropan-1-ol[1]
CAS Number	40894-00-6[1][2]
SMILES	CC(C)(CO)CBr[1][2]

Physicochemical Properties

A summary of the key physical and chemical properties of **3-Bromo-2,2-dimethyl-1-propanol** is presented in the table below. These properties are crucial for its handling, reaction setup, and purification.

Property	Value	Source
Physical Form	Liquid[2][3]	Sigma-Aldrich
Boiling Point	184-187 °C[2][3]	Sigma-Aldrich
Density	1.358 g/mL at 25 °C[2][3]	Sigma-Aldrich
Refractive Index	n _{20/D} 1.479[2][3]	Sigma-Aldrich

Synthesis and Reactivity

Synthetic Pathways

The synthesis of **3-Bromo-2,2-dimethyl-1-propanol** can be approached through several routes, typically involving the selective bromination of a suitable precursor. A plausible synthetic route is the hydrobromination of 2,2-dimethyl-1,3-propanediol. This reaction requires careful control to achieve mono-bromination.



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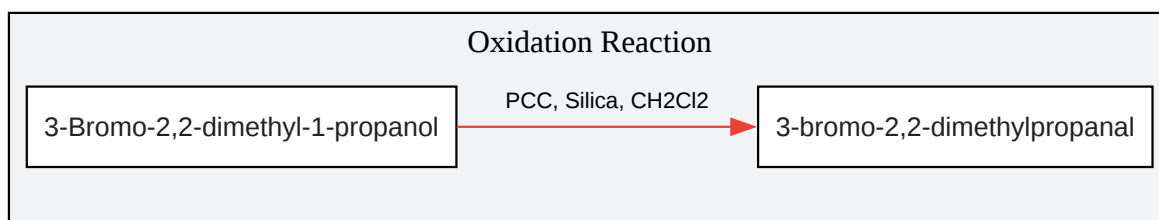
Caption: Proposed synthesis of **3-Bromo-2,2-dimethyl-1-propanol**.

Chemical Reactivity

The reactivity of **3-Bromo-2,2-dimethyl-1-propanol** is governed by the primary alcohol and the neopentyl bromide functional groups. The steric hindrance from the gem-dimethyl groups on the carbon adjacent to the bromine atom significantly inhibits SN₂ reactions. The parent alcohol, 2,2-dimethyl-1-propanol (neopentyl alcohol), is known to undergo reaction with HBr

very slowly, yielding a rearranged product, 2-bromo-2-methylbutane, which suggests a mechanism involving a carbocation rearrangement.[4]

The primary alcohol group can undergo oxidation. For instance, **3-Bromo-2,2-dimethyl-1-propanol** has been used in the synthesis of 3-bromo-2,2-dimethylpropanal through oxidation with pyridinium chlorochromate (PCC) mixed with silica in dichloromethane.[3]



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Caption: Oxidation of **3-Bromo-2,2-dimethyl-1-propanol**.

Experimental Protocols

Synthesis of 3-bromo-2,2-dimethylpropanal from 3-Bromo-2,2-dimethyl-1-propanol

This protocol is based on the oxidation of **3-Bromo-2,2-dimethyl-1-propanol** as a representative reaction.

Materials:

- **3-Bromo-2,2-dimethyl-1-propanol**
- Pyridinium chlorochromate (PCC)
- Silica gel
- Dichloromethane (anhydrous)
- Diatomaceous earth (e.g., Celite®)

- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), prepare a slurry of pyridinium chlorochromate (1.5 equivalents) and silica gel in anhydrous dichloromethane.
- To this stirred slurry, add a solution of **3-Bromo-2,2-dimethyl-1-propanol** (1.0 equivalent) in anhydrous dichloromethane dropwise at room temperature.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of diatomaceous earth to remove the chromium salts.
- Wash the filter cake with additional diethyl ether.
- Combine the organic filtrates and wash sequentially with a saturated aqueous solution of sodium bicarbonate and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel to obtain pure 3-bromo-2,2-dimethylpropanal.

Applications in Research and Drug Development

3-Bromo-2,2-dimethyl-1-propanol serves as a versatile intermediate in the synthesis of more complex molecules. Its bifunctional nature allows for sequential or selective reactions at the alcohol and bromide sites. The neopentyl structure can introduce steric bulk, which can be desirable in tuning the pharmacological properties of a drug candidate. While this specific compound is a building block, related brominated propanols are key intermediates in the synthesis of various pharmaceuticals, including antiviral, antifungal, and anticancer agents, as well as agrochemicals.^[5]

The general class of brominated alcohols is valuable for introducing specific pharmacophores or for linking molecular fragments in drug discovery. For instance, the strategic placement of

bromo- and hydroxymethyl groups allows for a variety of subsequent chemical transformations to create diverse molecular libraries for biological screening.

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